

Spectroscopic Data of 5-Bromo-4-methylquinoline: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-4-methylquinoline

CAS No.: 698392-18-6

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This technical guide provides a comprehensive analysis of the spectroscopic data for **5-Bromo-4-methylquinoline**. In the absence of direct experimental spectra in publicly available databases, this guide synthesizes data from foundational and substituted quinoline structures—namely quinoline, 4-methylquinoline, and 5-bromoquinoline—to predict the spectral characteristics of the target molecule. This approach, rooted in the principles of substituent effects in spectroscopy, offers a robust and scientifically-grounded framework for researchers, scientists, and professionals in drug development.

Introduction: The Quinoline Scaffold in Research

Quinoline and its derivatives are a cornerstone in medicinal chemistry and materials science, forming the structural core of numerous pharmaceuticals and functional materials. The precise characterization of novel quinoline derivatives is paramount for understanding their structure-activity relationships and ensuring their purity and identity. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools in this characterization process. This guide focuses on **5-Bromo-4-methylquinoline**, a halogenated and alkylated quinoline derivative, providing predicted spectroscopic data and the scientific rationale behind these predictions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The predicted ^1H and ^{13}C NMR data for **5-Bromo-4-methylquinoline** are based on the analysis of substituent effects on the quinoline ring.

Predicted ^1H NMR Data

The ^1H NMR spectrum is predicted by considering the individual effects of the 4-methyl and 5-bromo substituents on the chemical shifts and coupling constants of the quinoline protons. The methyl group at the C4 position will cause a slight shielding (upfield shift) of the neighboring proton at C3, while the bromine at C5 will induce a significant deshielding (downfield shift) of the adjacent protons at C6 and a peri-deshielding effect on the H8 proton.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	8.85	d	4.5
H-3	7.45	d	4.5
CH ₃	2.65	s	-
H-6	7.95	dd	8.8, 7.5
H-7	7.60	t	7.8
H-8	8.20	d	8.5

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum is predicted by analyzing the additive effects of the methyl and bromo substituents on the carbon chemical shifts of the quinoline core. The methyl group will cause a downfield shift at C4 and a slight upfield shift at C3 and C4a. The bromine atom will induce a significant downfield shift at C5 and influence the chemical shifts of the surrounding carbons.

Carbon	Predicted Chemical Shift (δ , ppm)
C-2	150.5
C-3	122.0
C-4	145.0
CH ₃	18.5
C-4a	128.5
C-5	120.0
C-6	135.0
C-7	127.5
C-8	129.0
C-8a	148.0

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra for a solid organic compound like **5-Bromo-4-methylquinoline** is outlined below.

Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **5-Bromo-4-methylquinoline**.
 - Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Ensure the sample is fully dissolved.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette into a clean, dry 5 mm NMR tube.
- Instrument Setup:

- Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Lock the spectrometer on the deuterium signal of the CDCl_3 .
- Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical peak shape for the TMS signal.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum with a sufficient number of scans (typically 16-32) to achieve a good signal-to-noise ratio. Use a spectral width of approximately 12 ppm centered around 6 ppm.
 - ^{13}C NMR: Acquire the proton-decoupled ^{13}C NMR spectrum. A larger number of scans (typically 1024 or more) will be required due to the lower natural abundance of ^{13}C . Use a spectral width of approximately 220 ppm.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Perform phase and baseline corrections to the resulting spectrum.
 - Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm for ^1H NMR and 77.16 ppm for the central peak of the CDCl_3 triplet in the ^{13}C NMR spectrum.

NMR Spectroscopy Experimental Workflow.

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The predicted IR spectrum for **5-Bromo-4-methylquinoline** is based on the characteristic absorptions of the quinoline ring, aromatic C-H bonds, methyl groups, and C-Br bonds.

Predicted IR Absorption Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H Stretch
2950-2850	Medium	Methyl C-H Stretch
1620-1580	Strong	C=C and C=N Ring Stretching
1500-1400	Strong	Aromatic Ring Skeletal Vibrations
1380	Medium	Methyl C-H Bending
850-750	Strong	Aromatic C-H Out-of-Plane Bending
600-500	Medium-Strong	C-Br Stretch

Experimental Protocol for FTIR Spectroscopy

For a solid sample like **5-Bromo-4-methylquinoline**, the Attenuated Total Reflectance (ATR) technique is a modern and efficient method for obtaining an IR spectrum.

Methodology:

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Clean with a soft cloth dampened with isopropanol and allow it to dry completely.
 - Record a background spectrum of the empty ATR setup. This will be automatically subtracted from the sample spectrum.
- Sample Application:
 - Place a small amount of the solid **5-Bromo-4-methylquinoline** onto the center of the ATR crystal.
 - Lower the press arm to apply consistent pressure to the sample, ensuring good contact with the crystal.

- Data Acquisition:
 - Acquire the IR spectrum, typically by co-adding 16 to 32 scans over the range of 4000-400 cm^{-1} .
- Post-Measurement:
 - Clean the ATR crystal and the press arm thoroughly after the measurement.

FTIR-ATR Spectroscopy Experimental Workflow.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. The fragmentation pattern can also offer valuable structural insights. The predicted mass spectrum for **5-Bromo-4-methylquinoline** is based on the known fragmentation pathways of quinoline and the isotopic pattern of bromine.

Predicted Mass Spectrometry Data

The molecular formula of **5-Bromo-4-methylquinoline** is $\text{C}_{10}\text{H}_8\text{BrN}$. The presence of bromine, with its two major isotopes ^{79}Br (~50.7%) and ^{81}Br (~49.3%), will result in a characteristic M/M+2 isotopic pattern for the molecular ion and any bromine-containing fragments.

m/z (predicted)	Ion	Comments
221/223	$[\text{C}_{10}\text{H}_8\text{BrN}]^+$	Molecular ion (M^+) peak cluster, with approximately 1:1 intensity ratio.
206/208	$[\text{C}_9\text{H}_5\text{BrN}]^+$	Loss of a methyl radical ($\bullet\text{CH}_3$).
142	$[\text{C}_{10}\text{H}_8\text{N}]^+$	Loss of a bromine radical ($\bullet\text{Br}$).
128	$[\text{C}_9\text{H}_6\text{N}]^+$	Loss of HCN from the $[\text{M}-\text{Br}]^+$ fragment.
115	$[\text{C}_9\text{H}_7]^+$	Loss of N from the $[\text{M}-\text{Br}]^+$ fragment.

Experimental Protocol for Mass Spectrometry

Electron Ionization (EI) is a common technique for the analysis of relatively small, volatile organic molecules.

Methodology:

- Sample Introduction:
 - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by gas chromatography (GC-MS).
 - If using a direct probe, the sample is heated to ensure vaporization into the ion source.
- Ionization:
 - In the ion source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), leading to the formation of a radical cation (the molecular ion) and subsequent fragmentation.
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection:
 - The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Electron Ionization Mass Spectrometry Workflow.

Conclusion

The spectroscopic data presented in this guide, while predicted, are based on a thorough analysis of well-established substituent effects and data from closely related compounds. This in-depth guide provides a reliable starting point for the spectroscopic characterization of **5-Bromo-4-methylquinoline**. Experimental verification of this data is recommended for definitive

structural confirmation. The provided protocols offer a standardized approach for obtaining high-quality spectroscopic data for this and similar quinoline derivatives.

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